Technical Guide: Spin and Parity of the Gold-196 Ground State

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Compound of Interest	
Compound Name:	Gold-196
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Audience: Researchers, scientists, and drug development professionals.

Core Subject: An in-depth examination of the nuclear spin and parity of the ground state of the **Gold-196** (^{196}Au) isotope. This guide details the established values, the experimental methodologies for their determination, and relevant nuclear properties.

Introduction

Gold-196 (^{196}Au) is a radioactive isotope of gold with a half-life of 6.183 days[1]. Understanding its fundamental nuclear properties, such as spin and parity, is crucial for applications in nuclear physics, medicine, and radiochemistry. The spin (J) represents the total angular momentum of the nucleus, while parity (π) describes the spatial symmetry of the nuclear wavefunction. These quantum numbers dictate the selection rules for nuclear decays and reactions, influencing the isotope's behavior and stability. This document provides a comprehensive overview of the ^{196}Au ground state, focusing on its spin and parity.

Spin and Parity of the ^{196}Au Ground State

The experimentally determined spin and parity for the ground state of **Gold-196** are J^π = 2^{-}[1][2]. This signifies a total nuclear spin of 2 and negative parity.

Gold-196 is an odd-odd nucleus, containing 79 protons and 117 neutrons. According to the nuclear shell model, the spin and parity of an odd-odd nucleus are determined by the coupling of the angular momenta of the last unpaired proton and the last unpaired neutron. The

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determination of the final ground state requires considering the specific interactions between these two nucleons. The observed 2^- state in ^{196}Au arises from the complex coupling of the proton in the $3s_{1/2}$ or $2d_{3/2}$ orbital and the neutron in the $3p_{1/2}$, $3p_{3/2}$, or $2f_{5/2}$ orbitals.

Quantitative Nuclear Data

The key properties of the **Gold-196** nucleus are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Reference
Spin and Parity (J^π)	2^-	[1]	
Half-life	6.183	d	[1]
Atomic Mass	195.9665513 ± 0.0000043	amu	[1]
Excess Mass	-31157.245 ± 4.045	keV	[1]
Binding Energy	1551330.596 ± 4.054	keV	[1]
Magnetic Dipole Moment	+0.580(15)	μN	[1]
Decay Mode 1	Electron Capture (EC) to ^{196}Pt	%	[1][3]
Branching Ratio	92.80	%	[1]
Decay Energy (Q_EC)	1.506	MeV	[1]
Decay Mode 2	Beta Minus (β^-) to ^{196}Hg	%	[1][3]
Branching Ratio	7.20	%	[1]
Decay Energy (Q_β^-)	0.686	MeV	[1]

Table 1: Key nuclear properties of the **Gold-196** ground state.

In addition to the ground state, ^{196}Au has notable isomeric states, including a 5^+ state at 84.7 keV with an 8.1 s half-life and a 12^- state at 595.66 keV with a 9.6 h half-life[1][2][4].

Experimental Protocols for Spin and Parity Determination

The spin and parity of the ^{196}Au ground state have been established through a combination of experimental techniques that probe the nucleus's structure and decay characteristics.

This method is a cornerstone for studying nuclear structure. The protocol involves populating excited states of the target nucleus and analyzing the emitted gamma rays and conversion electrons as the nucleus de-excites.

- Production of ^{196}Au: Excited states of ^{196}Au are typically populated through nuclear reactions. Common reactions include the ^{196}Pt(p,n)^{196}Au and ^{196}Pt(d,2n)^{196}Au reactions[2][5]. A beam of protons or deuterons is accelerated to a specific energy and directed onto an enriched ^{196}Pt target.

- Detection: An array of high-resolution detectors, such as High-Purity Germanium (HPGe) detectors, is placed around the target to measure the energy and intensity of the emitted gamma rays. Magnetic spectrometer setups are used to measure the energy of conversion electrons.

- Analysis:

  - Level Scheme Construction: By analyzing gamma-gamma coincidence data (detecting two gamma rays in cascade), a level scheme of excited states is constructed.

  - Multipolarity Assignment: The multipolarity of a transition (e.g., E1, M1, E2) is determined by measuring the angular distribution of the emitted gamma rays relative to the beam direction and their linear polarization. Internal Conversion Coefficients (ICCs), which are the ratio of conversion electron intensity to gamma-ray intensity, are also highly sensitive to the transition's multipolarity.

  - Spin and Parity Assignment: Based on the determined multipolarities of transitions feeding and de-exciting a particular state, the spin and parity of that state can be deduced using

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established selection rules. This process is carried out from well-known states down to the ground state.

Transfer reactions, such as stripping or pickup reactions, provide direct information about the single-particle nature of nuclear states.
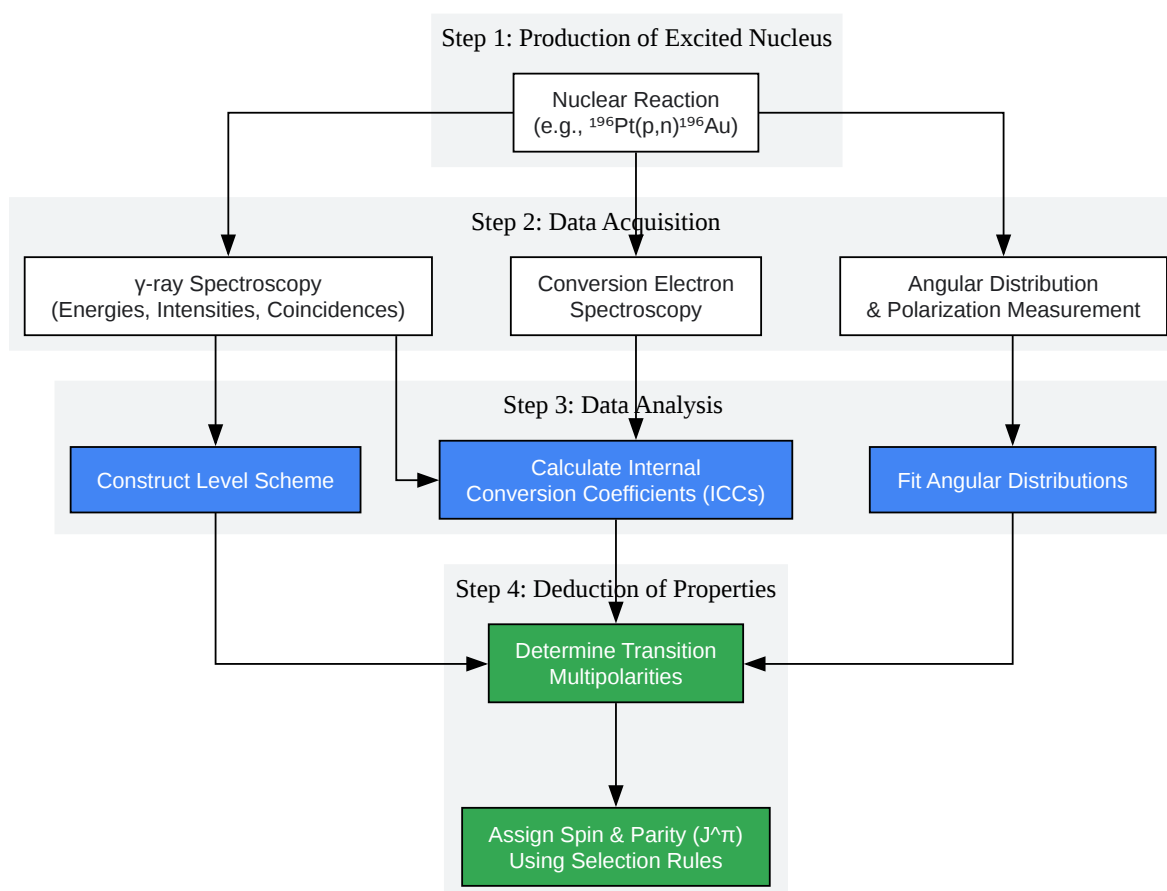
- Experimental Setup: The ^{197}Au(p,d)^{196}Au reaction is a one-neutron pickup reaction used to study ^{196}Au[2]. A proton beam bombards a stable ^{197}Au target, and the outgoing deuterons are detected at various angles by a magnetic spectrometer.

- Data Analysis: The angular distribution of the detected deuterons is measured for each populated state in ^{196}Au.

- Spin-Parity Determination: The shape of the angular distribution is characteristic of the orbital angular momentum (l) of the transferred neutron. By comparing the experimental distributions with theoretical calculations from the Distorted Wave Born Approximation (DWBA), the l-value is determined. The spin (J) of the final state is then constrained by the coupling of the transferred neutron's angular momentum (l) and spin (s=1/2) with the spin of the target nucleus (J_target = $3/2^+$ for ^{197}Au). The parity is given by $\pi = \pi\_target * (-1)^l$.

These methods measure the hyperfine structure of atomic levels, which is influenced by the nuclear spin and magnetic moment.

- Methodology: Techniques like Nuclear Magnetic Resonance on Oriented Nuclei (NMR/ON) and Laser-Resonance Ionization Mass Spectrometry (LRIMS) have been used to measure the magnetic dipole moment of the ^{196}Au ground state[1].

- Spin Deduction: The nuclear spin (J) is a prerequisite for extracting the magnetic moment from hyperfine splitting data. Conversely, observing the number of hyperfine sublevels (2J+1 for J ≥ I, where I is the electron angular momentum) can directly help determine the nuclear spin. The measured value of the magnetic moment also provides strong constraints for theoretical models, which in turn predict the spin and parity.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the spin and parity of a nuclear state, integrating spectroscopic and reaction-based methods.

Step 1: Production of Excited Nucleus

Nuclear Reaction
(e.g., $^{196}Pt(p,n)^{196}Au$)

Step 2: Data Acquisition

γ-ray Spectroscopy
(Energies, Intensities, Coincidences)

Conversion Electron
Spectroscopy

Angular Distribution
& Polarization Measurement

Step 3: Data Analysis

Construct Level Scheme

Calculate Internal
Conversion Coefficients (ICCs)

Fit Angular Distributions

Step 4: Deduction of Properties

Determine Transition
Multipolarities

Assign Spin & Parity (J^π)
Using Selection Rules

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Caption: Workflow for nuclear spin and parity determination.

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